

N-Nitroso-Nifedipine: A Comprehensive Technical Guide for Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-nitroso-nifedipine*

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An In-depth Technical Guide on the Core Aspects of **N-Nitroso-Nifedipine** as a Drug Substance Related Impurity

Introduction

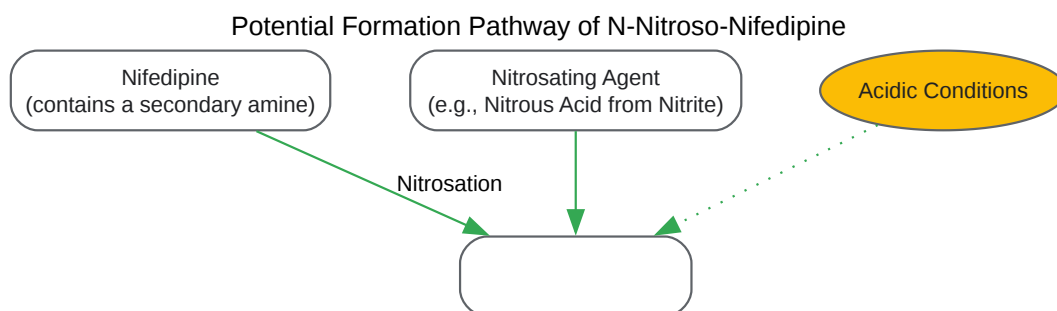
The emergence of N-nitrosamine impurities in pharmaceutical products has become a significant concern for regulatory bodies and drug manufacturers worldwide. These compounds are classified as probable human carcinogens, necessitating stringent control measures to ensure patient safety. **N-nitroso-nifedipine** is a drug substance-related impurity (NDSRI) that can potentially form in drug products containing nifedipine, a widely used calcium channel blocker for the treatment of hypertension and angina. This technical guide provides a comprehensive overview of **N-nitroso-nifedipine**, including its formation, analytical detection, toxicological assessment, and regulatory landscape, intended for researchers, scientists, and drug development professionals.

Formation and Chemical Properties

N-nitroso-nifedipine (Chemical Name: Dimethyl 2,6-dimethyl-4-(2-nitrophenyl)-1-nitroso-1,4-dihydropyridine-3,5-dicarboxylate) is the N-nitroso derivative of the secondary amine present in the dihydropyridine ring of the nifedipine molecule.[1][2] Its formation typically involves the reaction of the secondary amine functionality of nifedipine with a nitrosating agent, such as nitrous acid, which can be formed from nitrites under acidic conditions.[3]

However, the propensity for the formation of **N-nitroso-nifedipine** is a subject of scientific debate. Some studies suggest that under nitrosating conditions, dihydropyridine compounds like nifedipine may preferentially undergo oxidative aromatization to form pyridine analogues, or potentially form C-nitroso compounds rather than N-nitroso compounds.[4] Furthermore, reports on the attempted synthesis of **N-nitroso-nifedipine** have indicated that its formation is not readily achieved under standard nitrosating conditions, suggesting a lower risk of its presence in the final drug product.[5]

Formation Pathway of N-Nitroso-Nifedipine



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Caption: Potential reaction for the formation of **N-Nitroso-Nifedipine**.

Regulatory Landscape and Acceptable Intake Limits

Regulatory agencies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established guidelines for the control of nitrosamine impurities

in pharmaceuticals.[6][7] For **N-nitroso-nifedipine**, the FDA has set a recommended Acceptable Intake (AI) limit.

Impurity Name	Parent Drug	Potency Category	Acceptable Intake (AI) Limit
N-Nitroso-Nifedipine	Nifedipine	5	1500 ng/day[8][9]

Analytical Detection and Quantification

The detection and quantification of **N-nitroso-nifedipine** at trace levels in the nifedipine drug substance and product require highly sensitive and specific analytical methods. Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) is the most widely accepted technique for this purpose.

Experimental Protocol: Representative LC-MS/MS Method

The following is a representative, not specific, experimental protocol for the analysis of **N-nitroso-nifedipine**, based on general methods for nitrosamine analysis. Method development and validation are crucial for each specific drug product matrix.

1. Sample Preparation:

- **Extraction:** A suitable amount of the nifedipine drug substance or powdered tablets is dissolved in a solvent mixture, such as methanol and water. This is followed by sonication and centrifugation to ensure complete dissolution and removal of insoluble excipients.
- **Cleanup (if necessary):** For complex matrices, a solid-phase extraction (SPE) may be employed to remove interfering components and concentrate the analyte.

2. Chromatographic Conditions:

- **Instrument:** A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- **Column:** A reversed-phase C18 column (e.g., 100 mm x 2.1 mm, 1.8 µm).

- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., methanol or acetonitrile).
- Flow Rate: A typical flow rate would be in the range of 0.2-0.5 mL/min.
- Column Temperature: Maintained at a constant temperature, for example, 40°C.
- Injection Volume: A small volume, typically 5-10 µL.

3. Mass Spectrometric Conditions:

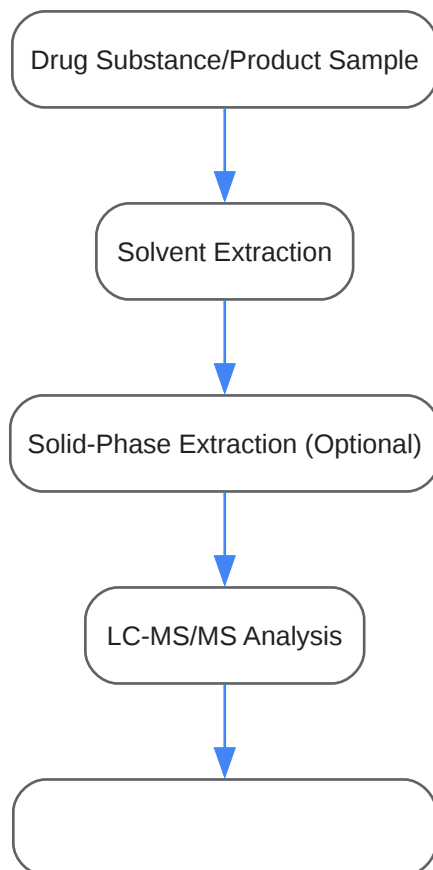
- Instrument: A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray Ionization (ESI) in positive ion mode.
- Detection Mode: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity. Specific precursor-to-product ion transitions for **N-nitroso-nifedipine** would need to be determined.
- Gas Temperatures and Flow Rates: Optimized for the specific instrument.

4. Data Analysis:

- Quantification is performed by comparing the peak area of **N-nitroso-nifedipine** in the sample to a calibration curve generated from certified reference standards.

Analytical Workflow

Analytical Workflow for N-Nitroso-Nifedipine



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Caption: A typical workflow for the analysis of **N-Nitroso-Nifedipine**.

Toxicological Assessment and Genotoxicity

The primary toxicological concern for nitrosamines is their potential for genotoxicity and carcinogenicity. This is generally mediated by their metabolic activation.

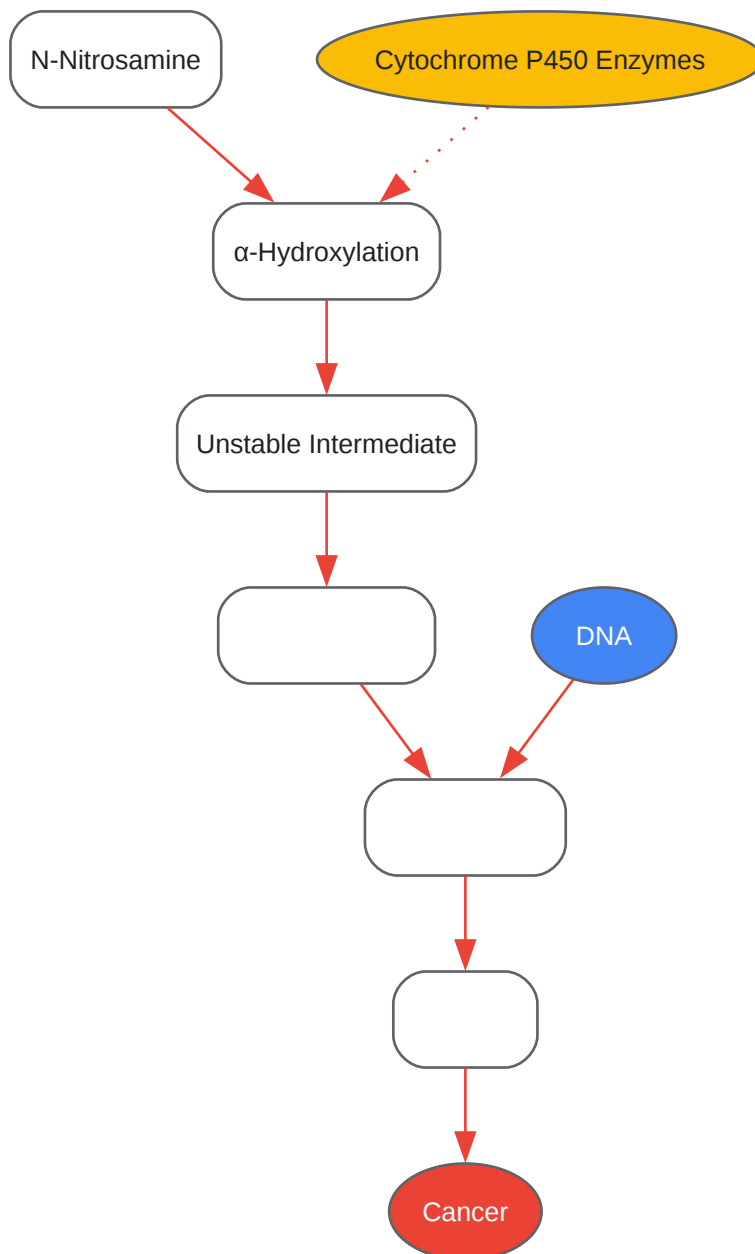
General Mechanism of Nitrosamine-Induced Genotoxicity

Most nitrosamines are pro-carcinogens that require metabolic activation by Cytochrome P450 (CYP) enzymes.^{[10][11]} This process typically involves α -hydroxylation, leading to the formation of an unstable intermediate that decomposes to a highly reactive diazonium ion. This ion can then alkylate DNA, forming DNA adducts that can lead to mutations and cancer if not repaired.^{[10][12]}

However, a critical consideration for **N-nitroso-nifedipine** is its chemical structure. The dihydropyridine ring of nifedipine lacks α -hydrogens adjacent to the nitrosated nitrogen atom. The presence of these α -hydrogens is a key structural feature for the metabolic activation pathway that leads to the formation of DNA-reactive species for many other nitrosamines.^[10] The absence of α -hydrogens in **N-nitroso-nifedipine** suggests that it may not be readily metabolized to a genotoxic intermediate via this common pathway. This has led to the classification of **N-nitroso-nifedipine** as a Potency Category 5 nitrosamine by the FDA, which corresponds to a higher acceptable intake limit.

Signaling Pathway of Nitrosamine Genotoxicity

General Signaling Pathway of Nitrosamine-Induced Genotoxicity

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Caption: General pathway of nitrosamine metabolic activation and genotoxicity.

Experimental Protocols for Genotoxicity Assessment

While specific genotoxicity data for **N-nitroso-nifedipine** is not readily available in the public domain, the following are standard in-vitro assays used to evaluate the mutagenic and genotoxic potential of nitrosamine impurities.

1. Bacterial Reverse Mutation Assay (Ames Test):

- This assay is used to detect the mutagenic potential of a substance. For nitrosamines, an "enhanced" Ames test is often recommended, which includes modifications to the metabolic activation system (S9 fraction) to improve the detection of this class of compounds.[1][6]

2. In Vitro Micronucleus Assay:

- This test identifies substances that cause chromosomal damage. It detects both clastogenic (chromosome-breaking) and aneugenic (chromosome loss or gain) effects by observing the formation of micronuclei in cultured mammalian cells.[6]

Conclusion

N-nitroso-nifedipine is a potential drug substance-related impurity in nifedipine products. While its formation is theoretically possible, scientific evidence suggests that its formation may not be favorable under typical conditions. From a toxicological perspective, the absence of α -hydrogens in its structure places it in a lower potency category, with a correspondingly higher acceptable intake limit set by regulatory authorities.

For drug development professionals, a thorough risk assessment is essential. If a risk of **N-nitroso-nifedipine** formation is identified, a validated, sensitive, and specific analytical method, such as LC-MS/MS, must be employed to monitor and control its levels in the drug substance and final product to ensure compliance with regulatory limits and maintain patient safety. The information presented in this guide provides a foundational understanding to aid in the risk assessment and control strategy development for this specific impurity.

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- To cite this document: BenchChem. [N-Nitroso-Nifedipine: A Comprehensive Technical Guide for Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16188478/docs#n-nitroso-nifedipine-a-comprehensive-technical-guide-for-drug-development-professionals\]](https://www.benchchem.com/product/b16188478/docs#n-nitroso-nifedipine-a-comprehensive-technical-guide-for-drug-development-professionals)

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